

SK-216 stability in DMSO at room temperature

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Compound of Interest

Compound Name: SK-216

Cat. No.: B610859

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SK-216 Technical Support Center

Welcome to the technical support center for **SK-216**. This guide provides answers to frequently asked questions and troubleshooting advice for researchers, scientists, and drug development professionals using **SK-216** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **SK-216** dissolved in DMSO?

Currently, there is no publicly available data specifically detailing the stability of **SK-216** in DMSO at room temperature. As a general best practice for compounds of unknown stability, it is highly recommended to prepare fresh solutions in DMSO for immediate use. If short-term storage is necessary, it is advisable to store the solution at -20°C or -80°C and minimize freeze-thaw cycles.

Q2: How long can I store **SK-216** in DMSO at room temperature?

The stability of compounds in DMSO at room temperature can vary significantly. While some compounds can remain stable for extended periods, others may degrade more rapidly. A study on a large and diverse set of compounds showed that after 3 months of storage at room temperature in DMSO, the probability of observing the compound was 92%, which decreased to 83% after 6 months.^{[1][2]} However, this is a general observation and may not be representative of **SK-216**'s specific stability profile. Therefore, prolonged storage at room temperature is not recommended without performing a stability assessment.

Q3: What are the potential signs of **SK-216** degradation in a DMSO solution?

Visual signs of degradation can include a change in the color of the solution or the appearance of precipitate. However, chemical degradation can occur without any visible changes. The most reliable way to assess the stability of **SK-216** is through analytical methods such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Troubleshooting Guide

Issue: Inconsistent experimental results using **SK-216** solution in DMSO.

Inconsistent results can often be attributed to the degradation of the compound in the stock solution.

Recommended Action: Assess the stability of your **SK-216** stock solution.

It is crucial to determine the stability of **SK-216** under your specific laboratory conditions. A detailed protocol for assessing stability is provided in the "Experimental Protocols" section below.

General Compound Stability in DMSO at Room Temperature

The following table summarizes general findings on compound stability in DMSO, which can serve as a reference. Please note that these are general trends and the stability of **SK-216** should be experimentally verified.

Storage Duration	Probability of Observing Compound	Reference
3 Months	92%	[1] [2]
6 Months	83%	[1] [2]
1 Year	52%	[1] [2]

Experimental Protocols

Protocol: Assessing the Stability of **SK-216** in DMSO at Room Temperature using HPLC-UV

This protocol outlines a method to determine the stability of **SK-216** in a DMSO solution when stored at room temperature.

1. Materials:

- **SK-216**
- Anhydrous, high-purity DMSO
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (or other appropriate modifier)
- HPLC system with a UV detector
- C18 HPLC column
- Autosampler vials

2. Procedure:

- Preparation of **SK-216** Stock Solution:
 - Accurately weigh a known amount of **SK-216** powder.
 - Dissolve the powder in anhydrous DMSO to a final concentration of 10 mM. This will be your stock solution.
- Time-Point Sampling:
 - Immediately after preparation (T=0), take an aliquot of the stock solution and dilute it to a working concentration (e.g., 100 μ M) with an appropriate solvent (e.g., 50:50 ACN:water).

- Store the remaining stock solution at room temperature, protected from light.
- At subsequent time points (e.g., 24h, 48h, 72h, 1 week, 2 weeks), take another aliquot from the stock solution and prepare a sample for HPLC analysis in the same manner as the T=0 sample.
- HPLC Analysis:
 - Set up an appropriate HPLC method. This will need to be optimized for **SK-216**, but a general starting point for a C18 column could be a gradient elution from 10% ACN in water to 90% ACN in water (both with 0.1% formic acid) over 15 minutes.
 - Inject the prepared samples from each time point onto the HPLC system.
 - Monitor the elution profile at a suitable UV wavelength for **SK-216**.

3. Data Analysis:

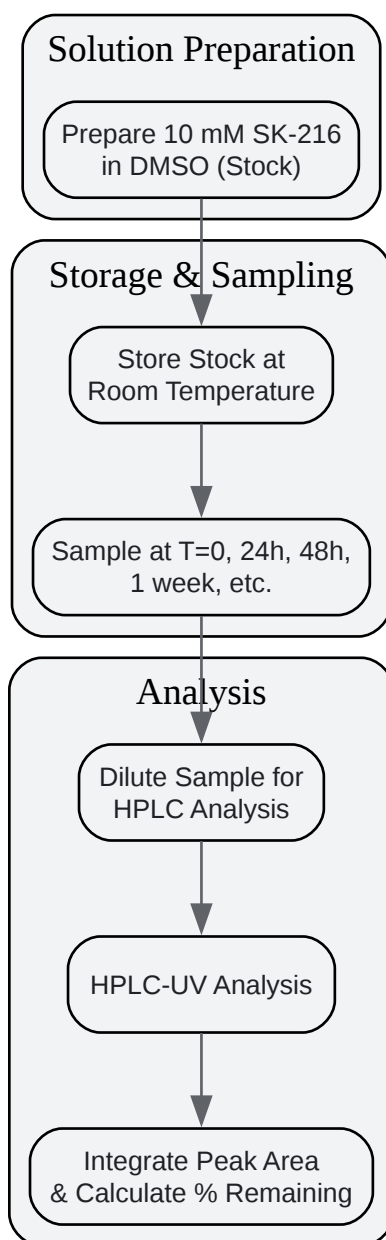
- Identify the peak corresponding to **SK-216** in the chromatogram from the T=0 sample.
- Integrate the area of the **SK-216** peak for each time point.
- Calculate the percentage of **SK-216** remaining at each time point relative to the T=0 sample using the following formula:

$$\% \text{ Remaining} = (\text{Peak Area at T=x} / \text{Peak Area at T=0}) * 100$$

- Plot the % Remaining against time to visualize the stability of **SK-216** in DMSO at room temperature. The appearance of new peaks in the chromatogram over time may indicate the formation of degradation products.

Visualizations

Experimental Workflow for Stability Assessment

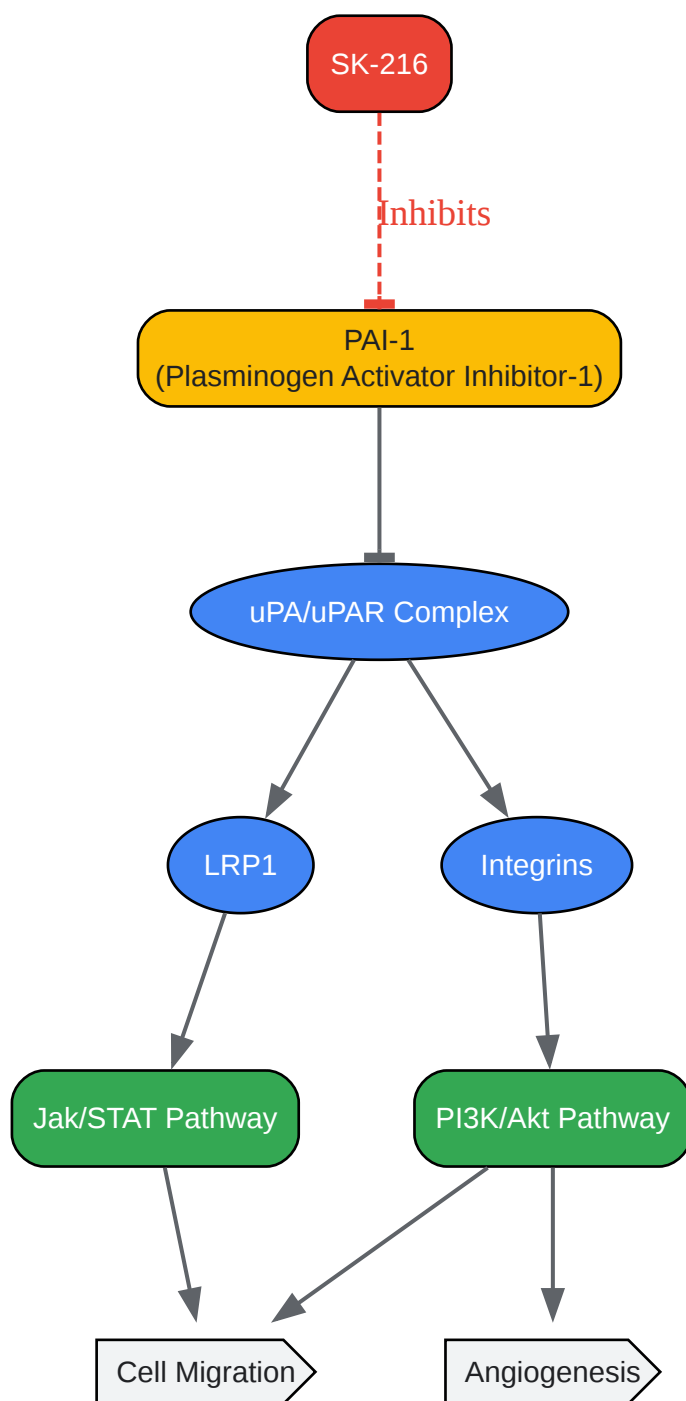


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Caption: Workflow for assessing the stability of **SK-216** in DMSO.

SK-216 Mechanism of Action: PAI-1 Signaling Pathway

SK-216 is an inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). PAI-1 plays a significant role in cancer progression by promoting angiogenesis and cell migration. The diagram below illustrates a simplified overview of the PAI-1 signaling pathway that is inhibited by **SK-216**.



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Caption: Simplified PAI-1 signaling pathway inhibited by **SK-216**.

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References

- 1. SK-216, an inhibitor of plasminogen activator inhibitor-1, limits tumor progression and angiogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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